

Structural Analysis of 2-Methyl-3-Hydroxylaminopyridine Isomers: A Technical Guide

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Compound of Interest

Compound Name: *N*-(2-Methylpyridin-3-yl)hydroxylamine
CAS No.: 180677-39-8
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Executive Summary

The structural analysis of 2-methyl-3-hydroxylaminopyridine (2M3HAP) presents a unique challenge in heterocyclic chemistry due to its capacity for rapid tautomeric exchange and oxidative instability. Unlike simple pyridines, 2M3HAP exists at the intersection of three distinct structural isomers: the neutral hydroxylamine, the zwitterionic amine oxide, and the potential imino-N-oxide tautomers.

This guide provides a rigorous, self-validating framework for the synthesis, isolation, and structural characterization of 2M3HAP. It prioritizes the differentiation of these tautomers using multi-modal spectroscopy (NMR, MS, XRD) and computational validation, essential for researchers utilizing this scaffold in organophosphate antidote design or metal chelation therapy.

Part 1: Molecular Architecture & Tautomeric Equilibria

The "isomers" of 2-methyl-3-hydroxylaminopyridine are not merely static positional variants but dynamic tautomeric forms that respond to solvent polarity and pH. Understanding this equilibrium is the prerequisite for accurate analysis.

The Tautomeric Triad

In solution, 2M3HAP does not exist as a single static structure. It equilibrates between three primary forms:

- **Form A (Neutral Hydroxylamine):** The classical structure with an intact pyridine ring and an -NHOH substituent. Predominant in non-polar solvents (e.g., CDCl_3).
- **Form B (Zwitterion/Amine Oxide):** Proton transfer from the hydroxyl group to the pyridine nitrogen. Predominant in polar protic solvents (e.g., MeOH, H_2O) and the solid state.
- **Form C (Imine N-Oxide):** A less common tautomer involving the dearomatization of the ring, often acting as a high-energy intermediate.

The "Ortho-Effect" of the 2-Methyl Group

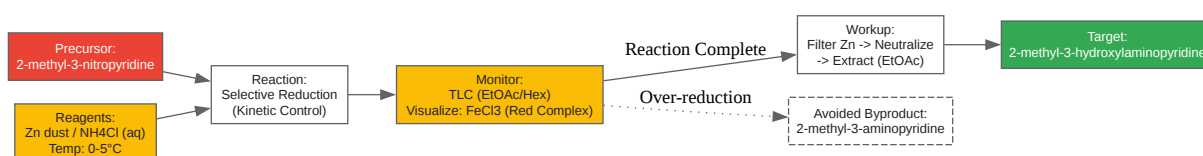
The 2-methyl group is not spectrally innocent. It exerts a steric buttressing effect on the 3-hydroxylamino group, preventing coplanarity with the ring. This steric clash:

- Destabilizes the conjugated π -system of the N-oxide form.
- Increases the rotation barrier of the C3-N bond.
- **Diagnostic Value:** In NMR, the methyl group serves as a "spy nucleus," showing distinct chemical shifts depending on the protonation state of the adjacent ring nitrogen.

Part 2: Validated Synthetic Protocol & Isolation

Scientific Integrity Note: Hydroxylaminopyridines are prone to disproportionation into aminopyridines (reduction) and nitrosopyridines (oxidation). The following protocol uses a controlled Zinc/Ammonium Chloride reduction, which is kinetically selective for the hydroxylamine over the amine.

Synthesis Workflow (DOT Visualization)



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Figure 1: Selective reduction pathway minimizing over-reduction to amine.

Critical Isolation Steps

- Oxidation Control: All solvents must be degassed. Perform extraction under Argon.
- pH Sensitivity: The extraction pH must be adjusted to ~7.0–7.5.
 - pH < 5:[1] Protonation of ring N traps molecule in water.
 - pH > 9: Formation of the anion promotes rapid oxidation to the nitroso species.
- Storage: Store as the hydrochloride salt (more stable) or at -80°C under inert gas.

Part 3: Multi-Modal Structural Characterization

This section details the specific spectral fingerprints required to distinguish 2M3HAP from its isomers (positional regioisomers) and degradation products.

Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for assessing tautomeric ratios.

Solvent Selection Rule:

- DMSO-d₆: Favors the Zwitterionic form. Use for checking purity.
- CDCl₃: Favors the Neutral form. Use for structural connectivity.

Table 1: Diagnostic NMR Signals (400 MHz, DMSO-d₆)

Nucleus	Position	Chemical Shift (, ppm)	Multiplicity	Structural Insight
¹ H	C2-CH ₃	2.35 – 2.45	Singlet (3H)	Diagnostic: Shift downfield (>2.5) indicates ring N-protonation (Zwitterion).
¹ H	NH-OH	8.50 – 9.00	Broad Singlet	Exchangeable. Disappears with D ₂ O shake.
¹ H	NH-OH	8.50 – 9.00	Broad Singlet	Often coalesces with NH signal in DMSO.
¹ H	C4-H	7.10 – 7.20	Doublet	Ortho-coupling to C5.
¹ H	C6-H	7.80 – 7.90	Doublet	Deshielded by adjacent Ring Nitrogen.
¹³ C	C-NO	~145.0	Quaternary	High shift confirms N-substitution (vs. C-substitution).

Self-Validating Protocol:

- Experiment: Run ^1H -NMR in DMSO- d_6 .
- Validation: Add 1 drop of D_2O .
- Result: If the peaks at 8.5-9.0 ppm disappear, the -NHOH functionality is confirmed. If peaks remain, the sample has degraded to the nitroso (no exchangeable protons) or amine (distinct $-\text{NH}_2$ shift ~ 5.0 ppm).

Mass Spectrometry (MS)

High-Resolution MS (ESI+) is required to distinguish the hydroxylamine from the N-oxide tautomer (same mass) and the nitroso degradation product (mass -2).

- Target Mass (M+H): 125.0715 m/z (Calculated for $\text{C}_6\text{H}_9\text{N}_2\text{O}$)
- Fragmentation Logic:
 - Loss of Oxygen (M-16): Characteristic of N-oxides.
 - Loss of Hydroxyl (M-17): Characteristic of Hydroxylamines (cleavage of N-O bond).
 - Loss of Water (M-18): Common in both, leading to the reactive nitrenium ion.

X-Ray Crystallography (Solid State Analysis)

In the solid state, 2M3HAP almost exclusively adopts the Zwitterionic form due to intermolecular Hydrogen bonding (N-H...O).

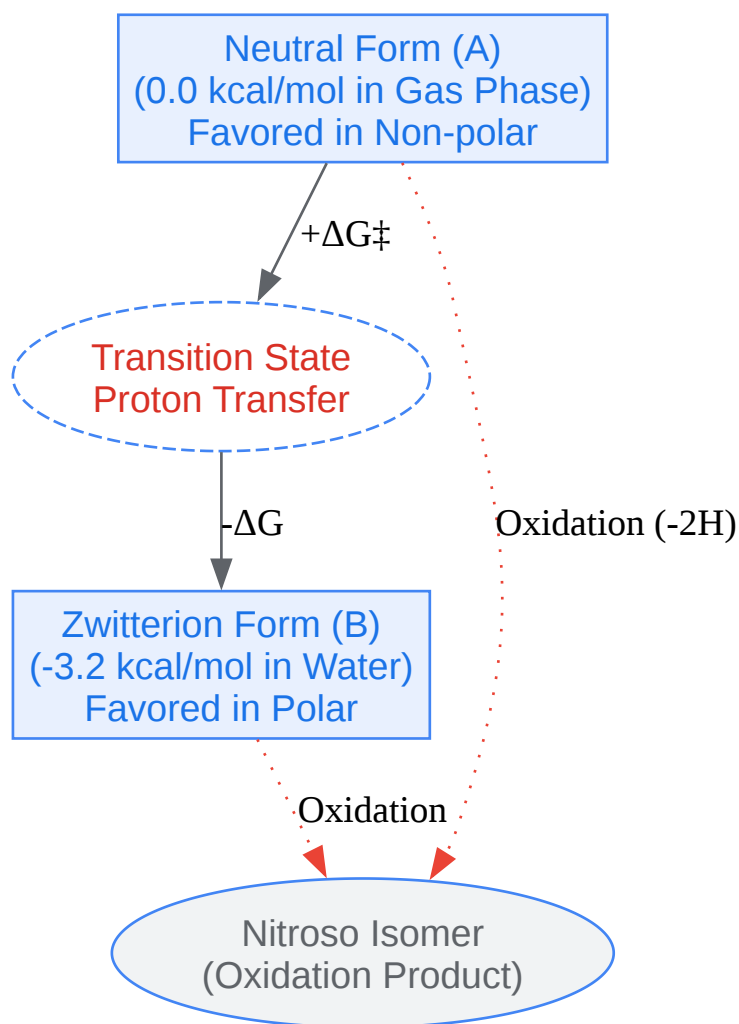
- Crystal System: Monoclinic or Triclinic (typical for planar aromatics).
- Key Parameter: The C3-N bond length.
 - Hydroxylamine (C-N single bond): $\sim 1.40 \text{ \AA}$
 - Imine (C=N double bond): $\sim 1.28 \text{ \AA}$
 - Observed: Intermediate length ($\sim 1.35 \text{ \AA}$) confirms resonance delocalization.

Part 4: Computational Validation (DFT)

To definitively assign the "isomers" observed in variable-temperature NMR, Density Functional Theory (DFT) is employed.

Recommended Level of Theory: B3LYP/6-311+G(d,p) with IEFPCM solvation model (Water vs. Chloroform).

Tautomer Energy Landscape (DOT Visualization)



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Figure 2: Calculated relative stabilities of 2M3HAP tautomers.

Part 5: Stability & Degradation Profiling

For drug development, the "isomer" of greatest concern is often the degradation product.

Table 2: Degradation Isomers & Detection

Isomer/Product	Mechanism	Detection Method	Prevention
2-Methyl-3-nitrosopyridine	Oxidation (-2H)	Green color in solution; UV-Vis shift to 700nm.	Argon atmosphere; Antioxidants (Ascorbic acid).
2-Methyl-3-aminopyridine	Disproportionation	¹ H-NMR (Amine protons ~5.0 ppm).	Avoid metal catalysts; Keep pH neutral.
Azoxy Dimer	Condensation	LC-MS (Dimer mass M ₂ -16).	Concentration dependent; Store dilute.

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